

# Essential Safety and Operational Guidance for Handling Flesinoxan Hydrochloride

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## Compound of Interest

Compound Name: *Flesinoxan hydrochloride*

Cat. No.: *B1238546*

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **Flesinoxan hydrochloride**, a potent and selective 5-HT<sub>1A</sub> receptor agonist. This document provides immediate access to critical safety protocols and logistical information to ensure the safe and effective use of this compound in a laboratory setting.

## Physical and Chemical Properties

**Flesinoxan hydrochloride** is a phenylpiperazine derivative with a complex molecular structure. A summary of its key physical and chemical properties is provided below.

Property	Value	Reference
Molecular Formula	C22H27ClFN3O4	[1]
Molecular Weight	451.9 g/mol	[1]
CAS Number	98205-89-1	[1]
Appearance	Crystalline solid	[2]
Solubility	Soluble in DMSO	[3]
Storage Conditions	Dry, dark, and at 0-4°C for short term (days to weeks) or -20°C for long term (months to years). Stock solutions can be stored at -80°C for up to 2 years and at -20°C for up to 1 year.	[3][4]

## Personal Protective Equipment (PPE)

Due to the hazardous nature of **Flesinoxan hydrochloride**, appropriate personal protective equipment must be worn at all times during handling.

PPE	Specification	Rationale
Gloves	Two pairs of chemotherapy-rated gloves	Prevents skin contact and absorption.
Gown	Disposable, lint-free, solid-front gown with closed back and elastic or knit cuffs	Protects skin and personal clothing from contamination.
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from splashes and airborne particles.
Respiratory Protection	A NIOSH-certified N95 or higher respirator	Recommended when handling the powder form to prevent inhalation.

## Operational Plans: Handling and Storage

Strict adherence to the following procedures is mandatory to minimize exposure and ensure a safe laboratory environment.

### Handling

- Designated Area: All handling of **Flesinoxan hydrochloride**, especially in its powdered form, should be conducted in a designated area, such as a chemical fume hood or a biological safety cabinet, to control airborne particles.
- Weighing: When weighing the powder, use a containment balance enclosure or a powder-containment hood.
- Solution Preparation: Prepare solutions in a chemical fume hood. When dissolving, add the solvent to the powder slowly to avoid splashing.
- Avoid Contamination: Do not eat, drink, or smoke in areas where **Flesinoxan hydrochloride** is handled.<sup>[5]</sup>
- Hygiene: Wash hands thoroughly with soap and water before and after handling the compound, even if gloves were worn.<sup>[5]</sup>

### Storage

- Container: Store **Flesinoxan hydrochloride** in its original, tightly sealed container in a cool, dry, and dark place.<sup>[3]</sup>
- Segregation: Store separately from incompatible materials.
- Labeling: Ensure the container is clearly labeled with the chemical name and hazard warnings.

## Emergency Procedures: Spill and Disposal Plans

### Spill Cleanup

In the event of a spill, immediate and appropriate action is crucial.

- Evacuate: Immediately alert others in the area and evacuate the contaminated space.
- Ventilate: If safe to do so, increase ventilation to the area.
- Secure the Area: Restrict access to the spill area.
- Don PPE: Before re-entering the area, don the appropriate PPE as listed above, including respiratory protection.
- Containment: For liquid spills, contain the spill using absorbent pads or spill pillows. For powder spills, gently cover with a damp paper towel to avoid generating dust.
- Cleanup:
  - Liquid Spill: Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed, labeled hazardous waste container.
  - Powder Spill: Carefully wipe up the dampened material and place it in a sealed, labeled hazardous waste container.
- Decontamination: Decontaminate the spill area with a suitable cleaning agent, followed by a thorough rinse with water.
- Waste Disposal: Dispose of all contaminated materials, including PPE, as hazardous waste.

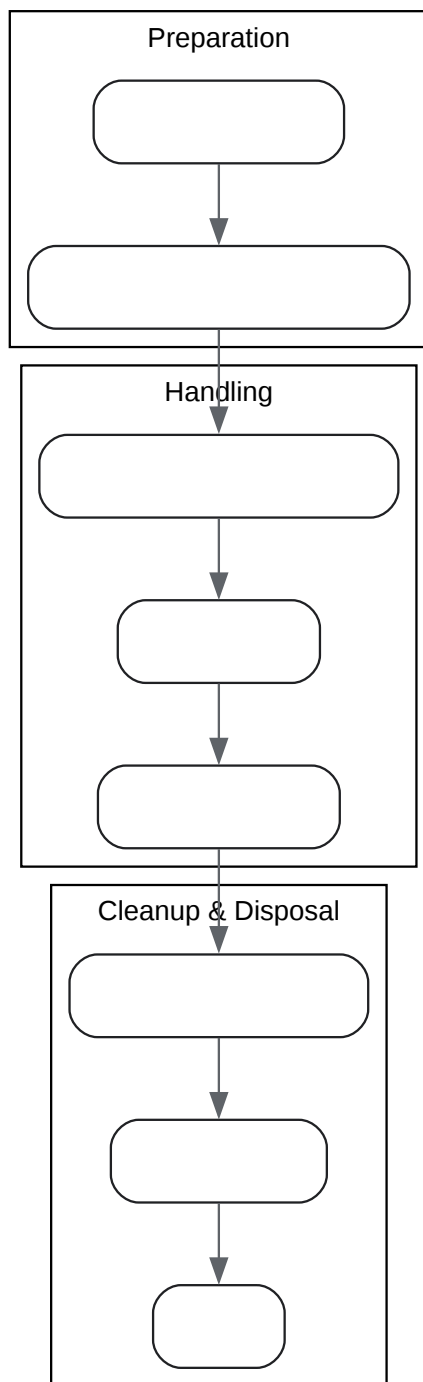
## Disposal Plan

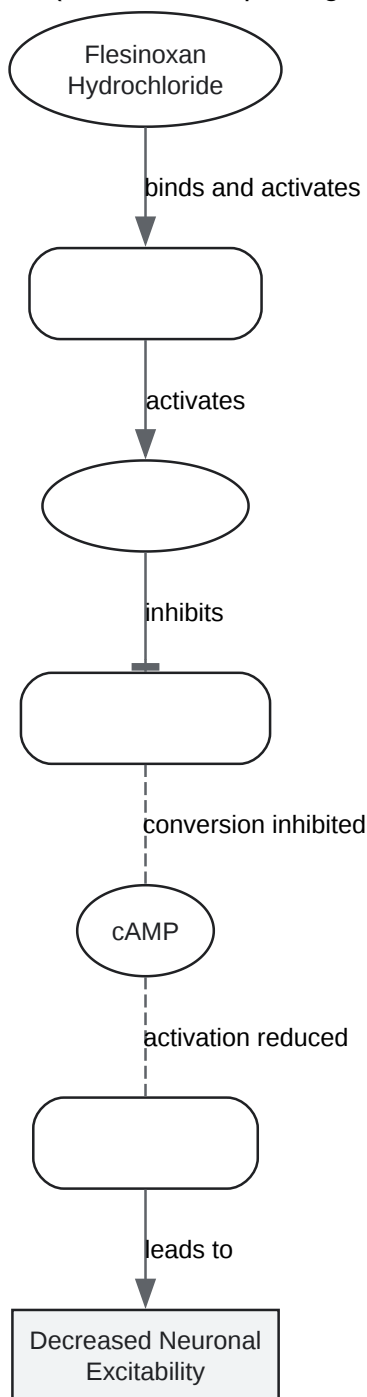
All **Flesinoxan hydrochloride** waste, including unused product, contaminated materials, and empty containers, must be disposed of as hazardous chemical waste.

- Collection: Collect all waste in a designated, labeled, and sealed hazardous waste container.
- Labeling: Clearly label the container as "Hazardous Waste" and include the chemical name.
- Disposal: Dispose of the waste in accordance with all local, state, and federal regulations.[5]  
[6] Do not dispose of it in the regular trash or pour it down the drain.[7][8] If available, utilize a drug take-back program for disposal.[7]

## Visual Protocols

## Experimental Workflow for Handling Flesinoxan Hydrochloride



Flesinoxan Hydrochloride (5-HT<sub>1A</sub> Receptor Agonist) Signaling Pathway[Click to download full resolution via product page](#)

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## References

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